

Application Notes: Solubilizing Aggregation-Prone Proteins with RS Repeat Peptides

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Compound of Interest

Compound Name: *RS Repeat peptide*

Cat. No.: *B12389574*

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Introduction

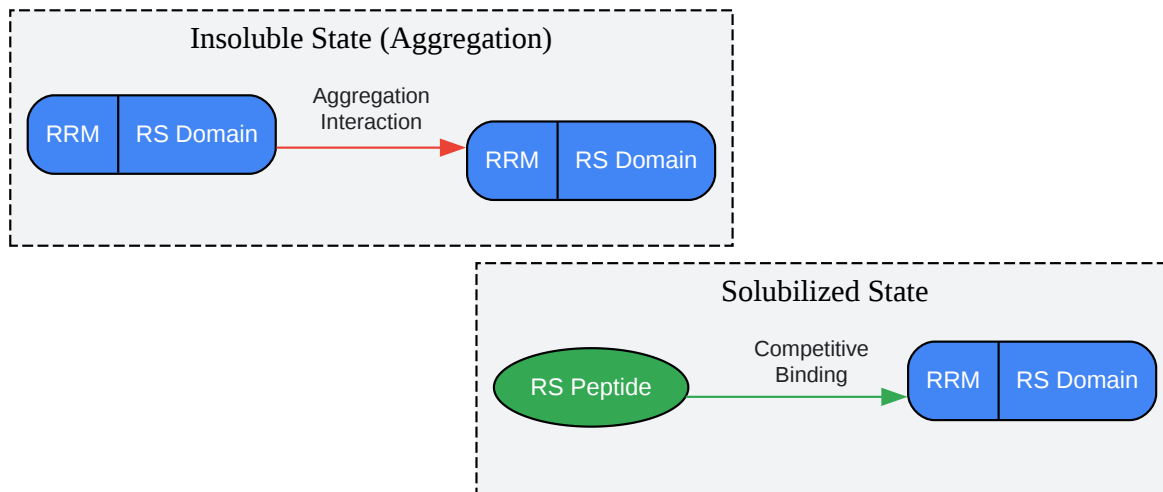
Many proteins, particularly those involved in crucial cellular processes like RNA splicing, are notoriously difficult to study due to their low solubility and tendency to aggregate in vitro. A prime example is the Serine/Arginine (SR) protein family, characterized by domains rich in arginine and serine (RS domains). These domains are critical for function but also drive phase separation and insolubility, hindering biochemical and structural analysis.[1] This application note describes a method to solubilize these challenging proteins by using short, synthetic peptides that mimic the RS repeats. These co-solutes effectively disrupt protein aggregation, enabling previously intractable studies essential for research and drug development.

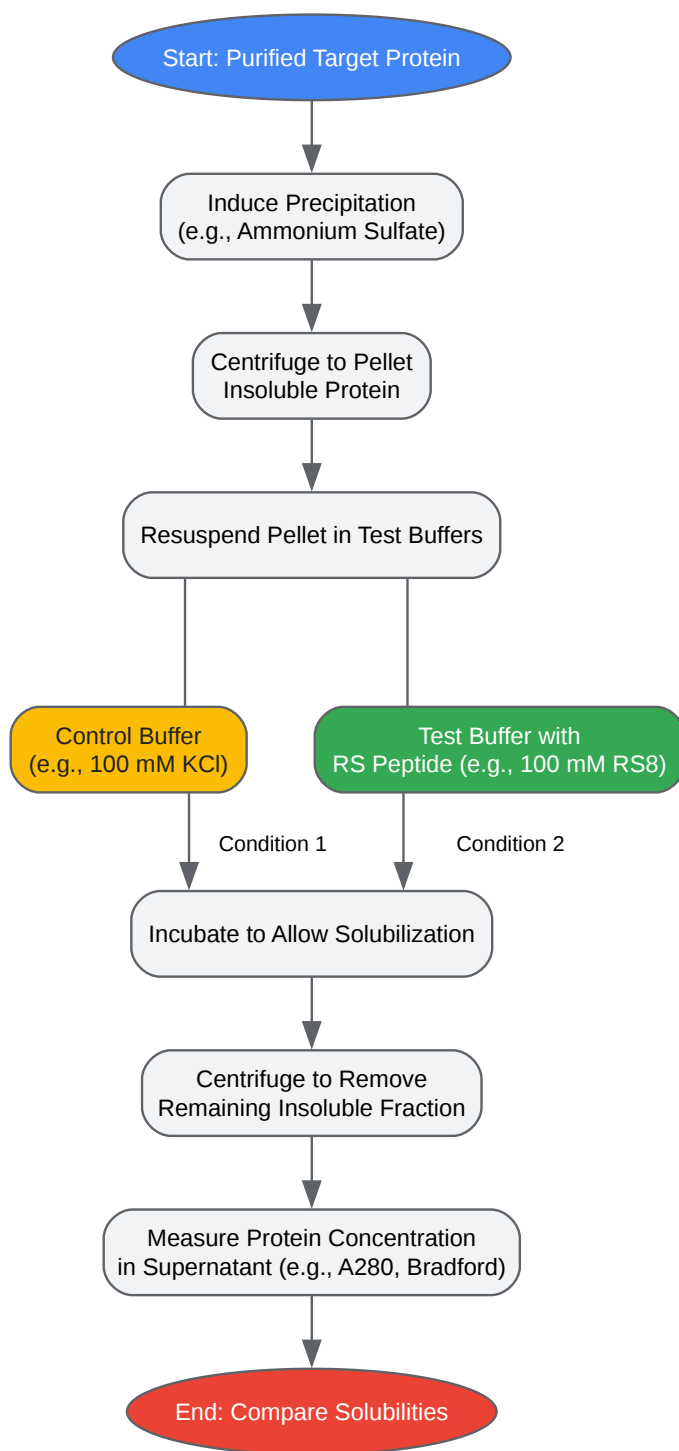
Mechanism of Action

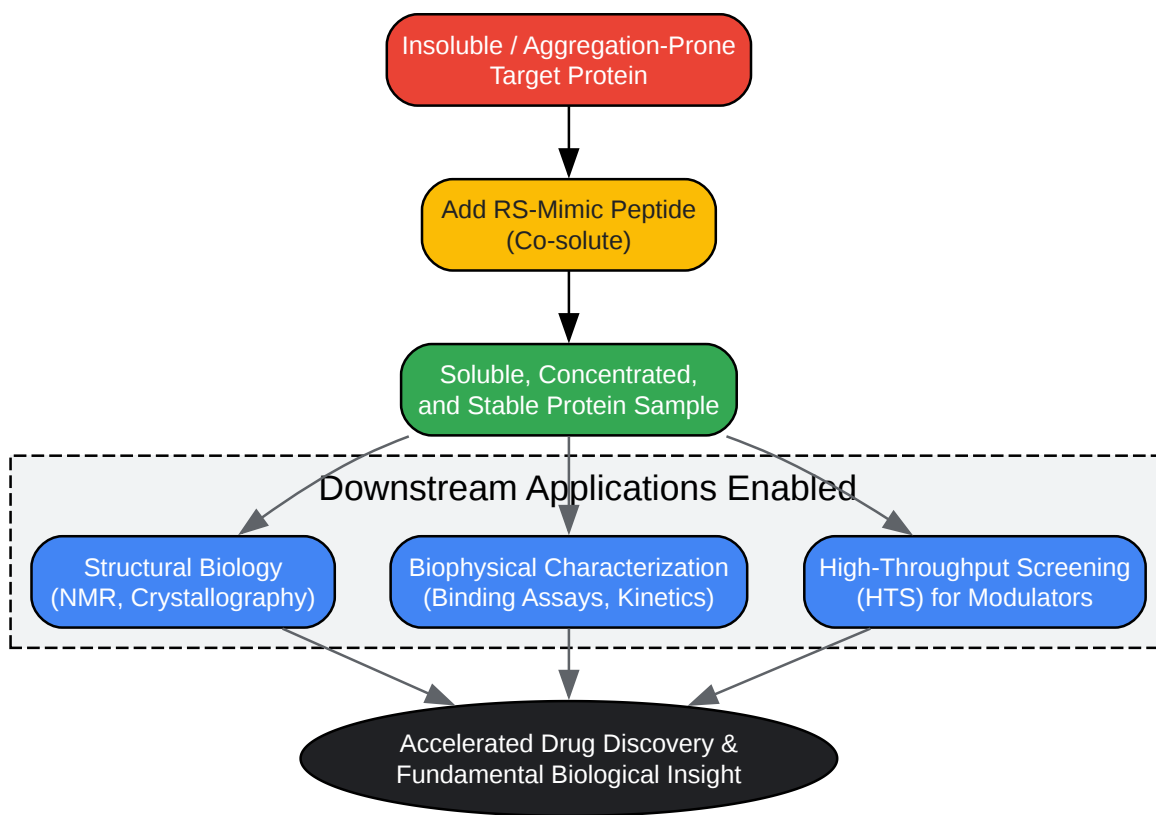
The low solubility of proteins like SRSF1 is driven by inter- and intra-molecular interactions involving their native RS domains.[2] These interactions can lead to the formation of liquid-like droplets (phase separation) or insoluble aggregates.[3]

Synthetic RS-mimic peptides, such as an 8-mer of Arginine-Serine (RS8), function as competitive inhibitors of these self-interactions.[2] They directly compete with the protein's own RS domain for binding sites on other domains, such as the RNA Recognition Motifs (RRMs).[1] [3] By occupying these sites, the peptides disrupt the network of interactions required for

aggregation, thus keeping the full-length protein soluble in solution.[2] The interactions involve a combination of electrostatic forces (salt bridges) and cation-pi stacking.[1]







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References

- 1. Peptides that Mimic RS repeats modulate phase separation of SRSF1, revealing a reliance on combined stacking and electrostatic interactions | eLife [elifesciences.org]
- 2. Peptides that Mimic RS repeats modulate phase separation of SRSF1, revealing a reliance on combined stacking and electrostatic interactions - PMC [pmc.ncbi.nlm.nih.gov]
- 3. biorxiv.org [biorxiv.org]
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[<https://www.benchchem.com/product/b12389574#application-of-rs-repeat-peptide-in-solubilizing-proteins>]

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